

allylpalladium(ii) chloride dimer molecular weight and formula

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Compound of Interest

Compound Name: *Allylpalladium(II) chloride dimer*

Cat. No.: *B078185*

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Allylpalladium(II) Chloride Dimer: A Comprehensive Overview

For Researchers, Scientists, and Drug Development Professionals

Allylpalladium(II) chloride dimer is a key organometallic compound with significant applications in organic synthesis and catalysis. This document provides a concise technical summary of its fundamental chemical properties.

Core Chemical Data

The essential chemical and physical properties of **allylpalladium(II) chloride dimer** are summarized below. This data is critical for its use in experimental design and chemical synthesis.

Property	Value	References
Chemical Formula	C ₆ H ₁₀ Cl ₂ Pd ₂	[1][2][3][4]
$[(\eta^3\text{-C}_3\text{H}_5)\text{PdCl}]_2$	[1]	
Molecular Weight	365.85 g/mol	[1][3]
365.89 g/mol	[2][4][5][6]	
Appearance	Pale yellow, crystalline solid	[1][3]
Yellow powder	[7]	
Melting Point	Decomposes at 155-156 °C	[1][3]
120 °C (decomposes)	[2][4][7]	
Solubility	Insoluble in water. Soluble in chloroform, benzene, acetone, and methanol.	[1][3][8]
CAS Number	12012-95-2	[2][5][6]

Structural Representation

The dimeric structure of allylpalladium(II) chloride is a key feature, with two palladium atoms bridged by two chloride ligands. Each palladium atom is also bonded to an allyl group.

Caption: Dimeric structure of allylpalladium(II) chloride.

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